

Part 1: Critical Disambiguation & Hazard Identification

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Compound of Interest

Compound Name: 4-Acetoxypyridine

CAS No.: 14210-20-9

Cat. No.: B077573

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STOP AND VERIFY: Before proceeding, you must confirm the identity of your chemical. "**4-Acetoxypyridine**" is frequently confused with "4-Acetylpyridine" due to phonetic similarity, but they have distinct chemical behaviors and disposal risks.

Check the CAS Number on your container immediately.

Feature	4-Acetylpyridine (Most Common)	4-Acetoxypyridine (Rare/Unstable)
CAS Number	1122-54-9	N/A (Often prepared in situ)
Chemical Structure	Methyl 4-pyridyl ketone (Ketone)	Pyridin-4-yl acetate (Ester)
Stability	Stable liquid/solid.	Unstable. Hydrolyzes rapidly.
Primary Hazard	Irritant, Combustible.	Corrosive (releases Acetic Acid).
Disposal Stream	Organic Solvents (Non-Halogenated).	Acidic Organic Waste.

Part 2: Disposal Protocol for 4-Acetylpyridine (CAS 1122-54-9)

Assumption: This is the commercially available reagent likely in your inventory.

Waste Characterization

- EPA Waste Code: Not P-listed or U-listed. Classify as D001 (Ignitable) if the flash point is $<60^{\circ}\text{C}$ (though pure 4-Acetylpyridine has a flash point $\sim 104^{\circ}\text{C}$, solvent mixtures may lower this).
- Hazard Class: Skin/Eye Irritant (Category 2), Combustible Liquid.
- Incompatibilities: Strong Oxidizers (Peroxides, Nitrates), Strong Reducing Agents.[1]

Segregation & Collection

Directive: Do not mix with oxidizing acids (e.g., Nitric Acid) or active metals.

- Container: High-density polyethylene (HDPE) or Amber Glass.
- Labeling: "Hazardous Waste - Organic - 4-Acetylpyridine."
- Solvent Compatibility: Compatible with standard organic waste streams (Acetone, Methanol, DCM) unless the waste stream contains strong oxidizers.

Neutralization (Spill Response)

- Minor Spill ($<50\text{ mL}$):
 - Evacuate the immediate area; ensure ventilation.[2][3]
 - Absorb with vermiculite or chemically inert pads.
 - Do not use paper towels as the primary absorbent if oxidizers are present.
 - Place used absorbents in a sealed bag labeled "Contaminated Debris - 4-Acetylpyridine."
 - Wash surface with soap and water; collect rinsate as chemical waste.

Part 3: Disposal Protocol for 4-Acetoxy pyridine (The Ester)

Assumption: You have synthesized this intermediate or have a rare reagent bottle.

The Hydrolysis Risk

4-Acetoxy pyridine is an active ester. Upon contact with moisture or protic solvents, it hydrolyzes to form Acetic Acid and 4-Pyridone (or 4-Hydroxypyridine).

- Risk: Pressure buildup in sealed containers if moisture is present.
- pH Shift: Waste will become acidic over time.

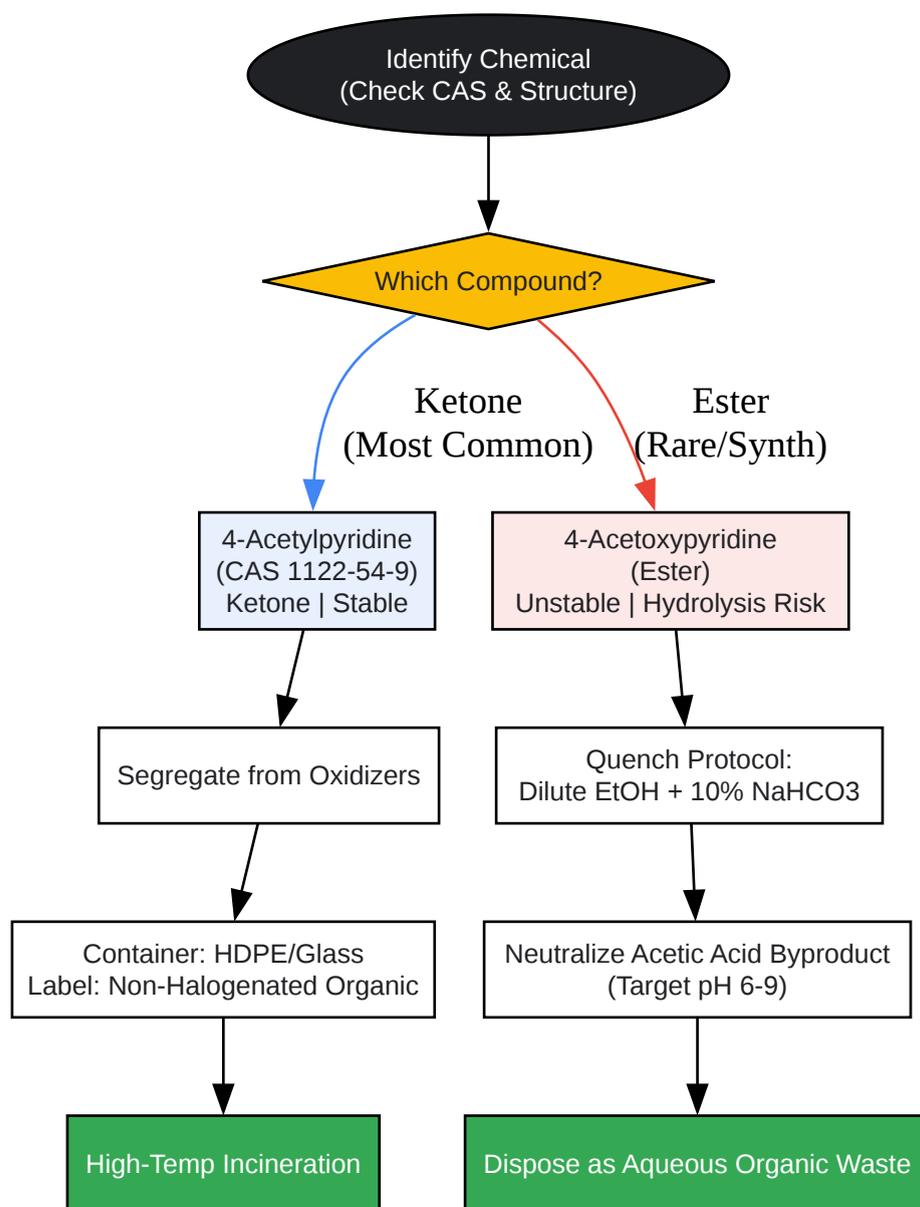
Quenching & Disposal

Do not dispose of the pure active ester directly into a bulk solvent drum.

- Controlled Hydrolysis (Quenching):
 - Dilute the material in an ice bath with Ethanol.
 - Slowly add 10% Aqueous Sodium Bicarbonate (NaHCO_3) or Sodium Hydroxide (NaOH) to hydrolyze the ester and neutralize the resulting acetic acid.
 - Observation: Evolution of gas (CO_2) if using bicarbonate. Wait for bubbling to cease.
- Final pH Check: Ensure pH is between 6 and 9.
- Disposal: The quenched mixture (now containing Sodium Acetate and 4-Pyridone) can be disposed of in the Aqueous Organic Waste stream.

Part 4: Decision Logic & Workflow

The following diagram illustrates the decision-making process to ensure the correct protocol is selected based on the chemical identity.



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Figure 1: Decision tree for segregating and disposing of 4-substituted pyridine derivatives.

Part 5: Summary of Physical Properties for Disposal

Property	4-Acetylpyridine (CAS 1122-54-9)	Relevance to Disposal
Physical State	Liquid (may solidify <15°C)	May freeze in cold storage; require warming before transfer.
Flash Point	104°C (219°F)	Combustible.[4] Class IIIB liquid.
Water Solubility	Soluble	Can be rinsed with water during spill cleanup.
Density	1.102 g/mL	Heavier than water; sinks in aqueous pools.
Boiling Point	220°C	Low volatility; inhalation risk is moderate but present.

References

- National Center for Biotechnology Information (NCBI). PubChem Compound Summary for CID 14282, 4-Acetylpyridine. PubChem. Available at: [\[Link\]](#)

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Sources

- [4-ACETILPYRIDINE | CAMEO Chemicals | NOAA \[cameochemicals.noaa.gov\]](#)
 - [tcichemicals.com \[tcichemicals.com\]](#)
 - [pim-resources.coleparmer.com \[pim-resources.coleparmer.com\]](#)
 - [assets.thermofisher.com \[assets.thermofisher.com\]](#)
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